

An In-depth Technical Guide to 1-Isocyano-3,5-dimethylbenzene

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Compound of Interest

Compound Name: 1-Isocyano-3,5-dimethylbenzene

CAS No.: 20600-56-0

Cat. No.: B1614268

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Senior Application Scientist

This guide provides a comprehensive overview of the physical and chemical properties of **1-Isocyano-3,5-dimethylbenzene** (CAS No. 20600-56-0), a versatile building block in organic synthesis. This document is intended to serve as a technical resource for researchers and professionals in drug development and related scientific fields, offering detailed information on its synthesis, characterization, and safe handling.

Introduction to a Versatile Isocyanide

1-Isocyano-3,5-dimethylbenzene, also known as 3,5-dimethylphenyl isocyanide, is an aromatic organic compound featuring an isocyanide functional group attached to a 3,5-dimethylphenyl moiety.^[1] The unique electronic properties and reactivity of the isocyanide group make this compound a valuable intermediate in the synthesis of a wide range of nitrogen-containing heterocycles, peptidomimetics, and other complex organic molecules. Its applications can be found in the development of pharmaceuticals and agrochemicals.^[1]

The structure of **1-Isocyano-3,5-dimethylbenzene**, with its symmetrically substituted benzene ring, offers distinct steric and electronic characteristics that can be exploited in various chemical transformations.

Part 1: Physicochemical Properties

A thorough understanding of the physical properties of a chemical is fundamental for its application in research and development. This section details the known physicochemical characteristics of **1-Isocyano-3,5-dimethylbenzene**.

General Characteristics

1-Isocyano-3,5-dimethylbenzene is typically a colorless to pale yellow liquid with a characteristic, pungent odor.^[1] It is generally soluble in common organic solvents, a property that facilitates its use in a variety of reaction media.^[1] Some suppliers also list a solid form of the compound.

Core Physical Data

While specific experimental values for the boiling point, melting point, and density of **1-Isocyano-3,5-dimethylbenzene** are not readily available in the searched literature, the following table summarizes its key identifiers. It is crucial to distinguish this compound from its isocyanato analogue, 1-isocyanato-3,5-dimethylbenzene (CAS 54132-75-1), for which more extensive physical data is published.

Property	Value	Source
CAS Number	20600-56-0	^[1] ^[2]
Molecular Formula	C ₉ H ₉ N	^[1] ^[2]
Molecular Weight	131.17 g/mol	^[2]
Appearance	Colorless to pale yellow liquid/solid	^[1]
Solubility	Soluble in organic solvents	^[1]

Part 2: Synthesis and Reactivity

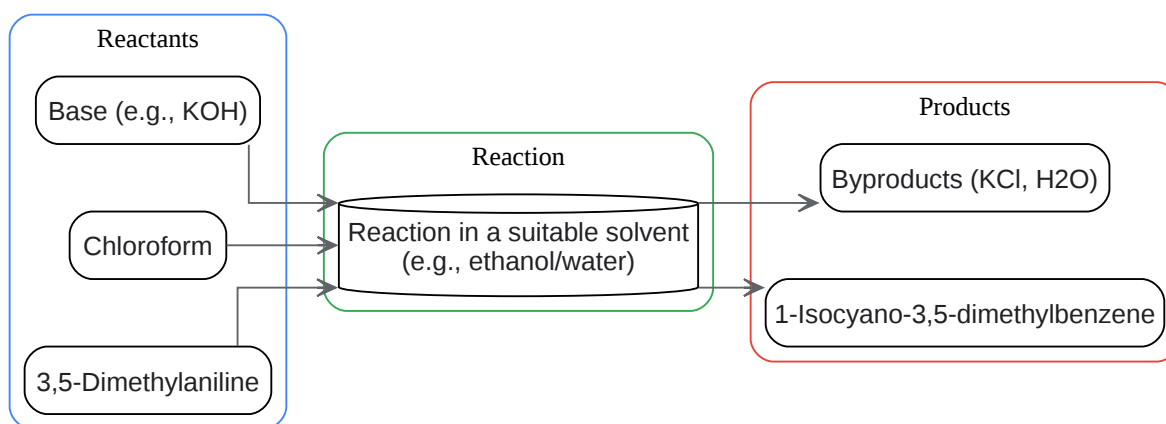
The synthesis of isocyanides is a well-established area of organic chemistry. Two primary methods are commonly employed for the preparation of aryl isocyanides like **1-Isocyano-3,5-dimethylbenzene**: the Hofmann carbylamine reaction and the dehydration of N-substituted formamides.

Synthesis Methodologies

1. Hofmann Carbylamine Reaction:

This classic reaction involves the treatment of a primary amine with chloroform in the presence of a strong base.[3] The reaction proceeds through the formation of a dichlorocarbene intermediate.[3] For the synthesis of **1-Isocyano-3,5-dimethylbenzene**, the starting material would be 3,5-dimethylaniline.

Workflow for Hofmann Carbylamine Reaction:



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Caption: Hofmann Carbylamine Synthesis Workflow.

Experimental Protocol: General Hofmann Carbylamine Synthesis of Aryl Isocyanides

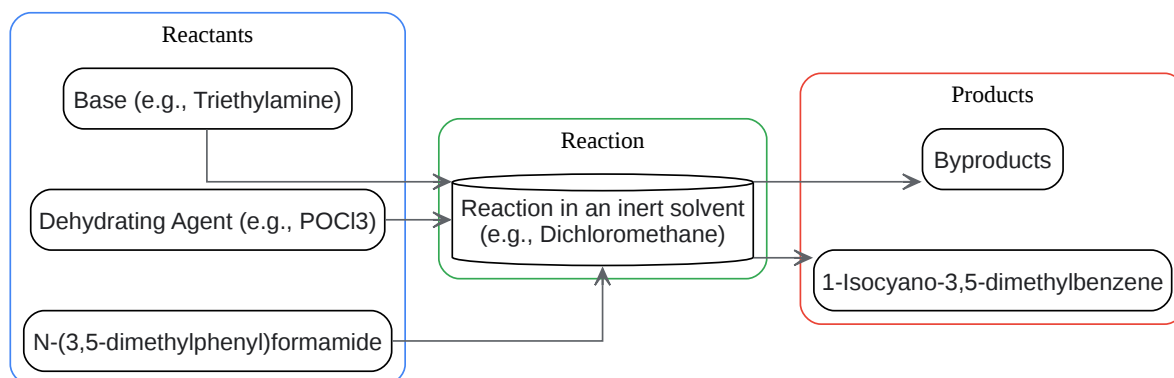
Caution: This reaction should be performed in a well-ventilated fume hood due to the use of toxic chloroform and the foul-smelling isocyanide product.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve the primary amine (e.g., 3,5-dimethylaniline) in a suitable solvent such as ethanol.
- **Addition of Base:** Add a concentrated aqueous solution of a strong base, like potassium hydroxide.
- **Addition of Chloroform:** While stirring vigorously, add chloroform dropwise from the dropping funnel. The reaction is often exothermic and may require cooling to control the rate.
- **Reaction:** After the addition is complete, heat the mixture to reflux for a specified time to ensure the reaction goes to completion.
- **Work-up:** After cooling, dilute the reaction mixture with water and extract the isocyanide product with an organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** Wash the organic layer with water and brine, dry it over an anhydrous drying agent (e.g., MgSO_4), and remove the solvent under reduced pressure. The crude isocyanide can be further purified by distillation or chromatography.

2. Dehydration of N-(3,5-dimethylphenyl)formamide:

This method involves the dehydration of the corresponding N-formyl derivative of the primary amine. Common dehydrating agents include phosphorus oxychloride (POCl_3) in the presence of a base like pyridine or triethylamine.^[4]

Workflow for Formamide Dehydration:



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Caption: Formamide Dehydration Synthesis Workflow.

Experimental Protocol: General Dehydration of N-Arylformamides

Caution: Phosphorus oxychloride is a corrosive and moisture-sensitive reagent. This reaction should be performed under anhydrous conditions in a well-ventilated fume hood.

- Preparation of N-(3,5-dimethylphenyl)formamide: The formamide precursor can be synthesized by reacting 3,5-dimethylaniline with formic acid or a formic acid equivalent.
- Reaction Setup: In a flame-dried, three-necked flask equipped with a dropping funnel, a nitrogen inlet, and a magnetic stirrer, dissolve the N-(3,5-dimethylphenyl)formamide and a base (e.g., triethylamine or pyridine) in an anhydrous solvent like dichloromethane.
- Addition of Dehydrating Agent: Cool the solution in an ice bath and add phosphorus oxychloride dropwise from the dropping funnel.
- Reaction: After the addition, allow the reaction mixture to stir at room temperature for a specified period.
- Work-up: Quench the reaction by carefully adding it to ice-water. Separate the organic layer.

- Purification: Wash the organic layer sequentially with dilute acid, water, and brine. Dry the organic layer over an anhydrous drying agent, and remove the solvent under reduced pressure. The product can be purified by distillation or column chromatography.

Chemical Reactivity

The isocyanide functional group is known for its rich and diverse reactivity. It can participate in a variety of reactions, including:

- Ugi and Passerini Reactions: As a key component in multicomponent reactions for the rapid generation of molecular complexity.
- Cycloaddition Reactions: To form various heterocyclic systems.
- Coordination Chemistry: Acting as a ligand for a wide range of transition metals.[\[1\]](#)
- Reduction: To form the corresponding secondary methylamine.
- Oxidation: To produce the corresponding isocyanate.

Part 3: Spectral Characterization

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of organic compounds. While specific spectra for **1-Isocyano-3,5-dimethylbenzene** were not found in the searched literature, this section provides expected spectral features based on the analysis of related compounds and general principles of spectroscopy.

¹H NMR Spectroscopy

The proton NMR spectrum of **1-Isocyano-3,5-dimethylbenzene** is expected to be relatively simple due to the molecule's symmetry.

- Aromatic Protons: Two signals are expected in the aromatic region (typically δ 7.0-7.5 ppm). One signal corresponding to the two equivalent protons at the 2 and 6 positions, and another signal for the proton at the 4 position.

- Methyl Protons: A single, more intense signal is expected in the aliphatic region (typically δ 2.0-2.5 ppm) corresponding to the six equivalent protons of the two methyl groups.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the number of unique carbon environments.

- Isocyanide Carbon: A characteristic signal for the isocyanide carbon is expected in the range of δ 155-170 ppm.
- Aromatic Carbons: Four signals are anticipated in the aromatic region (δ 120-140 ppm) corresponding to the four distinct types of aromatic carbons.
- Methyl Carbons: A single signal in the aliphatic region (δ 20-25 ppm) is expected for the two equivalent methyl carbons.

Infrared (IR) Spectroscopy

The IR spectrum is particularly useful for identifying the isocyanide functional group.

- Isocyanide Stretch: A strong and sharp absorption band is expected in the region of 2150-2100 cm^{-1} , which is characteristic of the $\text{N}\equiv\text{C}$ triple bond stretch.
- Aromatic C-H Stretch: Absorptions above 3000 cm^{-1} are indicative of the aromatic C-H stretching vibrations.
- Aliphatic C-H Stretch: Absorptions just below 3000 cm^{-1} will correspond to the C-H stretching of the methyl groups.
- Aromatic C=C Stretch: Bands in the 1600-1450 cm^{-1} region are characteristic of the benzene ring.

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion Peak (M^+):** The mass spectrum should show a molecular ion peak at an m/z value corresponding to the molecular weight of the compound (131.17).
- **Fragmentation Pattern:** Common fragmentation pathways for aryl-alkyl compounds include the loss of a methyl group ($M-15$) leading to a prominent peak at m/z 116. Further fragmentation of the aromatic ring would also be observed.

Part 4: Safety and Handling

Isocyanides are a class of compounds that require careful handling due to their potential toxicity and strong, unpleasant odor.

General Precautions

- **Ventilation:** All work with **1-Isocyano-3,5-dimethylbenzene** should be conducted in a well-ventilated chemical fume hood.[\[5\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[\[5\]](#)
- **Inhalation:** Avoid inhaling the vapors. Isocyanides can be toxic upon inhalation.[\[6\]](#)
- **Skin and Eye Contact:** Avoid contact with skin and eyes. In case of contact, flush immediately with copious amounts of water.[\[6\]](#)
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and oxidizing agents. Keep the container tightly sealed.[\[7\]](#)

Toxicity

While a specific toxicological profile for **1-Isocyano-3,5-dimethylbenzene** is not readily available, isocyanides as a class are known to be toxic. Their toxicity is often associated with their ability to bind to metalloproteins.

Disposal

Dispose of waste containing **1-Isocyano-3,5-dimethylbenzene** in accordance with local, state, and federal regulations. Due to their potential toxicity, isocyanide waste should be handled as

hazardous material.

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